

Best practices for using freshly opened DMSO with AR-M 1000390.

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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Technical Support Center: AR-M 1000390 & DMSO

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions (FAQs) for the use of freshly opened Dimethyl Sulfoxide (DMSO) with the δ -opioid receptor agonist, **AR-M 1000390**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of **AR-M 1000390** in DMSO?

A1: To prepare a stock solution of **AR-M 1000390** in DMSO, it is recommended to use a high-purity, anhydrous grade of DMSO that has been freshly opened to minimize water content. The solubility of **AR-M 1000390** hydrochloride in DMSO is approximately 38.49 mg/mL (99.99 mM); sonication may be required to fully dissolve the compound.^[1] For accurate and reproducible experimental results, it is crucial to ensure the compound is completely solubilized before making further dilutions.

Q2: What are the optimal storage conditions for **AR-M 1000390** stock solutions in DMSO?

A2: Once prepared, the **AR-M 1000390** stock solution in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[2] These aliquots should be stored at -80°C for long-term stability, where they can be viable for up to one year.[1] For short-term storage of up to one month, -20°C is also acceptable.[2]

Q3: How does the quality of DMSO affect experiments with **AR-M 1000390**?

A3: The purity and water content of DMSO can significantly impact experimental outcomes. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3] Water in DMSO can affect the solubility and stability of compounds.[4][5] Furthermore, impurities in lower-grade DMSO can have off-target effects in biological assays. Therefore, using freshly opened, high-purity, anhydrous DMSO is critical for consistency and reliability.

Q4: What is the maximum final concentration of DMSO that should be used in cell-based assays with **AR-M 1000390**?

A4: To avoid cellular toxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%.[2] While the specific tolerance can vary between cell lines, concentrations above this threshold can impact cell viability and introduce experimental artifacts. It is always advisable to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any solvent effects.

Troubleshooting Guides

Problem: I am observing precipitation when diluting my **AR-M 1000390** DMSO stock solution into aqueous media.

- Possible Cause: The concentration of **AR-M 1000390** in the final aqueous solution exceeds its solubility limit in that medium.
- Solution:
 - Stepwise Dilution: Avoid adding the DMSO stock directly to a large volume of aqueous buffer. Instead, perform serial dilutions in your culture medium or buffer.[2]
 - Vortexing/Mixing: Ensure thorough mixing immediately after each dilution step to aid in solubilization.

- Lower Stock Concentration: If precipitation persists, consider preparing a lower concentration DMSO stock solution.

Problem: My experimental results with **AR-M 1000390** are inconsistent across different experimental dates.

- Possible Cause 1: Degradation of the **AR-M 1000390** stock solution.
- Solution 1:
 - Proper Storage: Ensure your stock solution is stored at -80°C in tightly sealed, single-use aliquots.
 - Avoid Repeated Freeze-Thaw Cycles: Use a fresh aliquot for each experiment. Studies have shown that while many compounds are stable through multiple freeze-thaw cycles, minimizing them is a best practice.[\[5\]](#)[\[6\]](#)
- Possible Cause 2: Variability in the DMSO used.
- Solution 2:
 - Consistent DMSO Source: Use DMSO from the same lot and supplier for a series of related experiments.
 - Freshly Opened DMSO: Always use a freshly opened bottle of high-purity, anhydrous DMSO to prepare new stock solutions. Avoid using DMSO from a bottle that has been open for an extended period, as it will have absorbed atmospheric water.

Problem: I am observing unexpected cellular effects in my vehicle control group (DMSO only).

- Possible Cause: The final concentration of DMSO is too high for the specific cell line being used.
- Solution:
 - Titrate DMSO Concentration: Perform a dose-response experiment with varying concentrations of DMSO (e.g., 0.01% to 1.0%) to determine the highest non-toxic concentration for your cell line.

- Reduce Final DMSO Concentration: Prepare a more concentrated stock solution of **AR-M 1000390** so that a smaller volume is needed to achieve the desired final concentration in your assay, thereby lowering the final DMSO concentration.

Quantitative Data Summary

Parameter	Value	Reference
AR-M 1000390 Hydrochloride Properties		
Molecular Weight	384.94 g/mol	[1]
Solubility in DMSO	38.49 mg/mL (99.99 mM)	[1]
Solubility in H ₂ O	38.49 mg/mL (99.99 mM)	[1]
Recommended Storage Conditions		
Stock Solution in Solvent (-80°C)	Up to 1 year	[1]
Stock Solution in Solvent (-20°C)	Up to 1 month	[2]
Pure Compound (-20°C)	Up to 3 years	[1]
DMSO in Cell-Based Assays		
Recommended Max. Final Concentration	< 0.5%	[2]

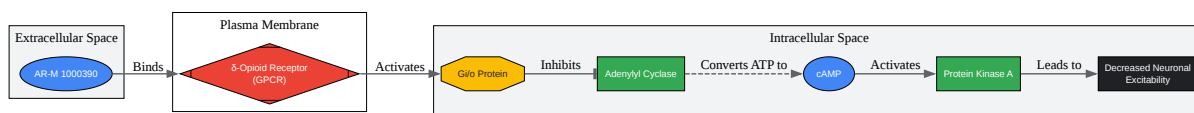
Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **AR-M 1000390** in DMSO

- Materials:
 - **AR-M 1000390** hydrochloride (MW: 384.94 g/mol)
 - High-purity, anhydrous DMSO (freshly opened bottle)

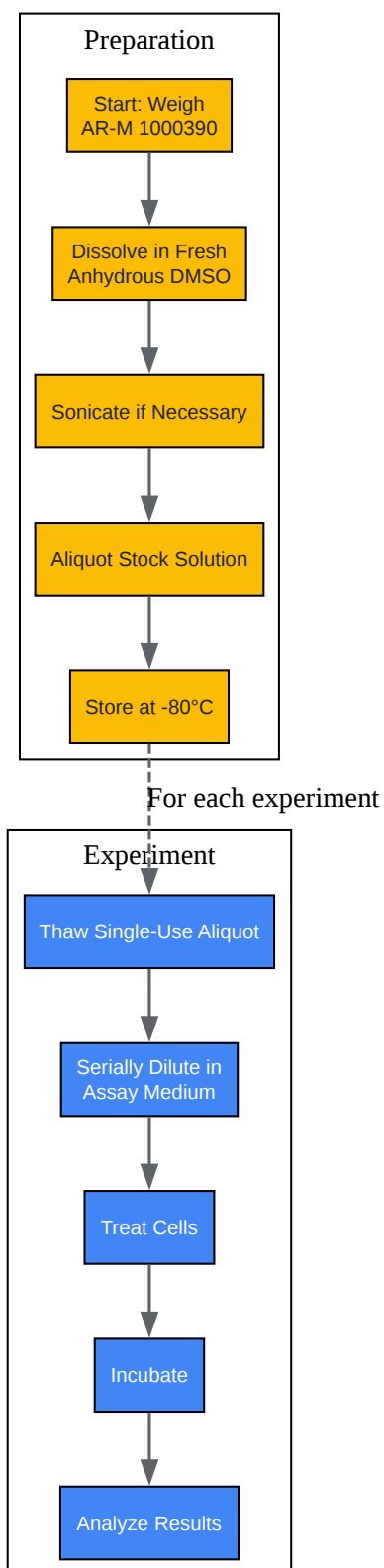
- Sterile, conical microcentrifuge tubes
- Calibrated analytical balance
- Sonicator bath
- Procedure:
 1. Weigh out a precise amount of **AR-M 1000390** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.85 mg.
 2. Place the weighed compound into a sterile microcentrifuge tube.
 3. Add the appropriate volume of fresh, anhydrous DMSO to the tube. For a 10 mM solution from 3.85 mg of compound, add 1 mL of DMSO.
 4. Vortex the tube for 30-60 seconds to initiate dissolution.
 5. If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.
 6. Once fully dissolved, aliquot the stock solution into single-use volumes (e.g., 10 μ L or 20 μ L) in sterile, tightly sealed tubes.
 7. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 8. Store the aliquots at -80°C.

Visualizations



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Caption: Signaling pathway of **AR-M 1000390** via the δ -opioid receptor.



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Caption: Experimental workflow for using **AR-M 1000390** with DMSO.

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References

- 1. AR-M 1000390 hydrochloride | Opioid Receptor | TargetMol [targetmol.com]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. Purification of Dimethyl sulfoxide (DMSO) - Chempedia - LookChem [lookchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The effect of freeze/thaw cycles on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
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